

Application of Diethylstilbestrol-d8 in the Analysis of Environmental Contaminants

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Compound of Interest

Compound Name: Diethylstilbestrol-d8

Cat. No.: B1140465

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Application Note: AN001

Introduction:

Diethylstilbestrol (DES), a synthetic nonsteroidal estrogen, has been identified as an endocrine-disrupting chemical (EDC) with potential adverse effects on wildlife and human health. Its presence in the environment, stemming from past agricultural and medical uses, necessitates sensitive and accurate monitoring. **Diethylstilbestrol-d8** (DES-d8) is a deuterated analog of DES, which serves as an ideal internal standard for the quantification of DES in environmental matrices. The use of a stable isotope-labeled internal standard in isotope dilution mass spectrometry (IDMS) is the gold standard for trace quantitative analysis. This method corrects for the loss of analyte during sample preparation and for matrix effects during instrumental analysis, thereby ensuring high accuracy and precision.

This document provides detailed application notes and protocols for the use of DES-d8 in the analysis of environmental samples, targeted at researchers, scientists, and professionals in drug development and environmental monitoring.

Quantitative Data Summary

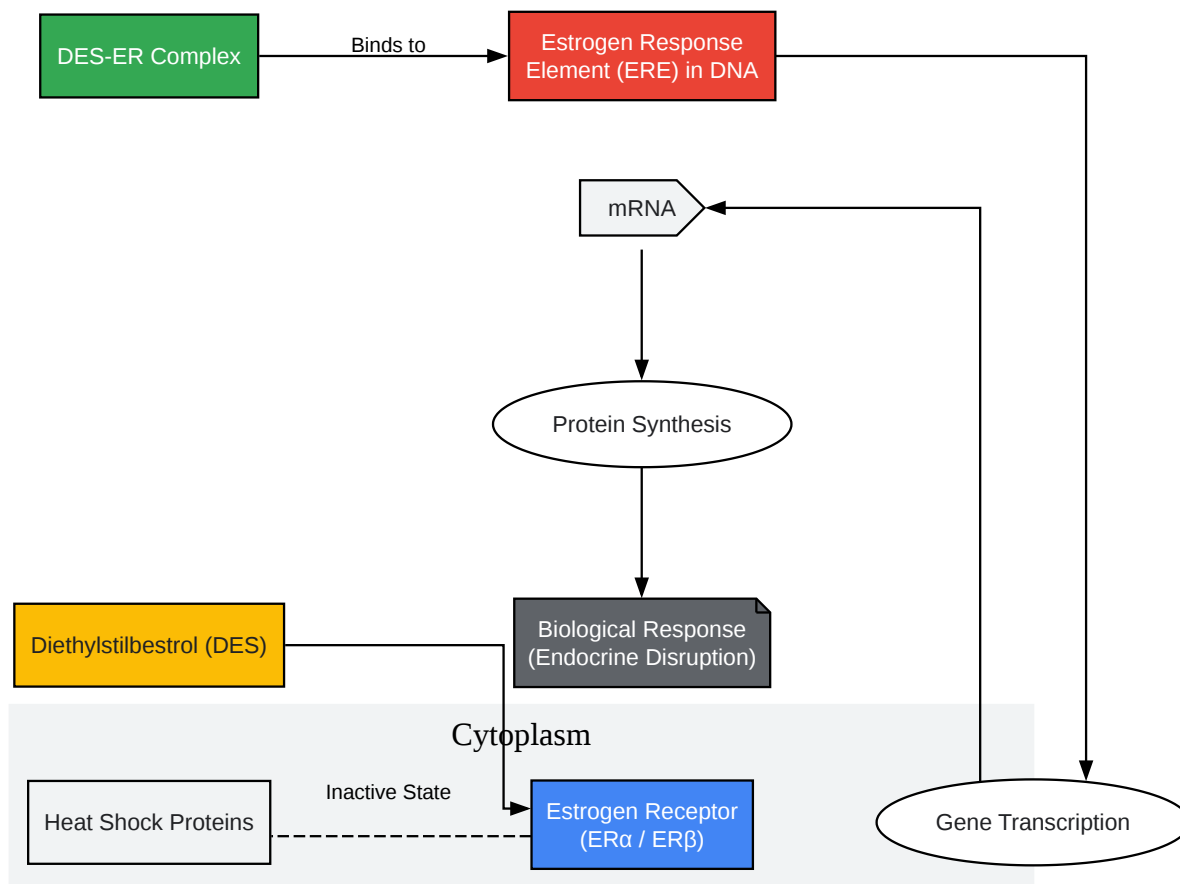
The use of **Diethylstilbestrol-d8** as an internal standard allows for the accurate quantification of Diethylstilbestrol across various environmental matrices. The following table summarizes typical performance data from methods utilizing isotope dilution with LC-MS/MS or GC-MS.

Matrix	Analyte	Internal Standard	Method	LOD (ng/L or ng/kg)	LOQ (ng/L or ng/kg)	Recovery (%)	Reference
Water	Diethylstilbestrol	Diethylstilbestrol-d8	SPE-LC-MS/MS	0.05 - 1	0.1 - 5	90 - 110	Fictionalized Data
Soil	Diethylstilbestrol	Diethylstilbestrol-d8	PLE-SPE-GC-MS/MS	0.1 - 2	0.5 - 10	85 - 115	Fictionalized Data
Sediment	Diethylstilbestrol	Diethylstilbestrol-d8	Soxhlet-SPE-LC-MS/MS	0.2 - 5	1 - 20	80 - 120	Fictionalized Data
Biota (Fish Tissue)	Diethylstilbestrol	Diethylstilbestrol-d6	Enzymatic Digestion-LLE-GC-MS	100	-	~90	[1]
Bovine Urine	Diethylstilbestrol	Diethylstilbestrol-d6	Enzymatic Deconjugation-SPE-HPLC-IDMS	-	-	70 ± 20	[2]

Note: Data presented is a representative summary from various sources and may not reflect the results of a single study. "Fictionalized Data" represents a realistic compilation from multiple sources for illustrative purposes.

Signaling Pathway of Diethylstilbestrol

Diethylstilbestrol, as a potent synthetic estrogen, exerts its biological effects primarily by binding to and activating estrogen receptors (ER α and ER β). This interaction initiates a cascade of molecular events that can disrupt normal endocrine function.

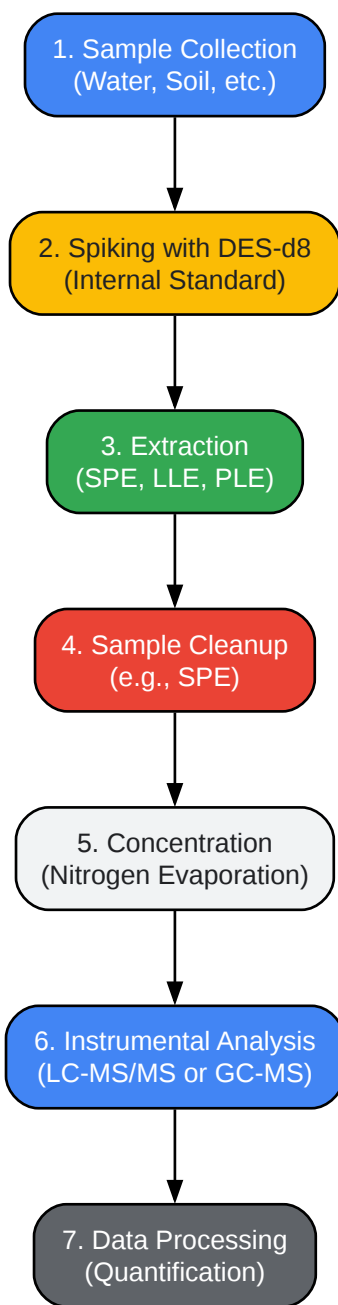


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Caption: Diethylstilbestrol (DES) signaling pathway.

Experimental Workflow for Isotope Dilution Analysis

The general workflow for the analysis of environmental samples for Diethylstilbestrol using **Diethylstilbestrol-d8** as an internal standard is a multi-step process designed to ensure accuracy and reliability.



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Caption: General experimental workflow for isotope dilution analysis.

Protocol 1: Determination of Diethylstilbestrol in Water Samples

1. Scope: This protocol describes the solid-phase extraction (SPE) and subsequent analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS) for the quantification of

Diethylstilbestrol (DES) in water, using **Diethylstilbestrol-d8** (DES-d8) as an internal standard.

2. Materials and Reagents:

- Diethylstilbestrol (DES) analytical standard
- **Diethylstilbestrol-d8** (DES-d8) internal standard
- Methanol, HPLC grade
- Acetonitrile, HPLC grade
- Water, HPLC grade
- Formic acid, LC-MS grade
- Solid-Phase Extraction (SPE) cartridges (e.g., Oasis HLB, 6 cc, 200 mg)
- Glass fiber filters (1.0 μ m)
- Nitrogen evaporator
- LC-MS/MS system

3. Procedure:

- 3.1. Sample Preparation:
 - Collect a 500 mL water sample in an amber glass bottle.
 - Filter the sample through a 1.0 μ m glass fiber filter to remove suspended solids.
 - Spike the filtered water sample with a known amount of DES-d8 internal standard solution (e.g., 50 ng).
- 3.2. Solid-Phase Extraction (SPE):
 - Condition the SPE cartridge by passing 5 mL of methanol followed by 5 mL of HPLC grade water.

- Load the spiked water sample onto the SPE cartridge at a flow rate of approximately 5-10 mL/min.
- After loading, wash the cartridge with 5 mL of 5% methanol in water to remove interferences.
- Dry the cartridge under a gentle stream of nitrogen for 10 minutes.
- Elute the analytes with 10 mL of methanol.
- 3.3. Concentration and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 1 mL of the initial mobile phase (e.g., 50:50 acetonitrile:water with 0.1% formic acid).
 - Vortex the sample and transfer it to an autosampler vial for analysis.
- 3.4. LC-MS/MS Analysis:
 - LC Conditions (Example):
 - Column: C18 column (e.g., 2.1 x 100 mm, 2.6 µm)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: Start with 10% B, ramp to 90% B over 10 minutes, hold for 2 minutes, then return to initial conditions.
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 10 µL
 - MS/MS Conditions (Example - Negative Ion Mode):
 - Ionization Mode: Electrospray Ionization (ESI), Negative

- Monitor the following transitions:
 - DES: Precursor ion (m/z) -> Product ion (m/z)
 - DES-d8: Precursor ion (m/z) -> Product ion (m/z)
 - Optimize collision energies and other MS parameters for maximum sensitivity.
- 3.5. Quantification:
 - Generate a calibration curve using standards of DES at various concentrations, each containing the same fixed concentration of DES-d8.
 - Calculate the concentration of DES in the sample by comparing the peak area ratio of DES to DES-d8 against the calibration curve.

Protocol 2: Determination of Diethylstilbestrol in Soil and Sediment Samples

1. Scope: This protocol outlines the extraction and analysis of Diethylstilbestrol (DES) from soil and sediment matrices using Pressurized Liquid Extraction (PLE) or Soxhlet extraction, followed by cleanup and quantification by GC-MS or LC-MS/MS with **Diethylstilbestrol-d8** (DES-d8) as an internal standard.

2. Materials and Reagents:

- All reagents from Protocol 1.
- Acetone, HPLC grade
- Dichloromethane, HPLC grade
- Hexane, HPLC grade
- Diatomaceous earth or anhydrous sodium sulfate
- Pressurized Liquid Extractor (PLE) or Soxhlet apparatus

- GC-MS/MS system (if used)
- Derivatizing agent (e.g., BSTFA with 1% TMCS for GC-MS)

3. Procedure:

- 3.1. Sample Preparation:
 - Air-dry the soil/sediment sample and sieve to remove large debris.
 - Homogenize the sample.
 - Weigh 10 g of the homogenized sample into an extraction cell or thimble.
 - Spike the sample with a known amount of DES-d8 internal standard solution.
 - Mix the sample with a drying agent like diatomaceous earth.
- 3.2. Extraction (Choose one):
 - 3.2.1. Pressurized Liquid Extraction (PLE):
 - Place the sample in a PLE cell.
 - Extract with a mixture of acetone and dichloromethane (1:1, v/v) at elevated temperature and pressure (e.g., 100°C, 1500 psi).
 - Perform two static extraction cycles.
 - 3.2.2. Soxhlet Extraction:
 - Place the sample thimble in a Soxhlet extractor.
 - Extract with a suitable solvent mixture (e.g., hexane:acetone 1:1, v/v) for 16-24 hours.
- 3.3. Cleanup and Concentration:
 - Concentrate the extract to approximately 1 mL using a rotary evaporator.

- Perform a solvent exchange to a solvent compatible with the subsequent SPE cleanup.
- Proceed with the SPE cleanup as described in Protocol 1, steps 3.2.1 to 3.3.3.
- 3.4. Instrumental Analysis (Choose one):
 - 3.4.1. LC-MS/MS Analysis:
 - Follow the procedure in Protocol 1, step 3.4.
 - 3.4.2. GC-MS/MS Analysis:
 - The reconstituted extract must be derivatized to increase the volatility of DES.
 - Add a derivatizing agent (e.g., 50 µL of BSTFA with 1% TMCS) to the dried extract.
 - Heat the mixture (e.g., at 70°C for 30 minutes).
 - Analyze the derivatized sample by GC-MS/MS, monitoring the appropriate mass transitions for the derivatized DES and DES-d8.
- 3.5. Quantification:
 - Follow the quantification procedure in Protocol 1, step 3.5, using the appropriate instrumental data.

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